

2,6-heptanediol molecular weight and formula

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Compound of Interest

Compound Name: **2,6-Heptanediol**

Cat. No.: **B13894120**

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In-Depth Technical Guide: 2,6-Heptanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **2,6-heptanediol**, a diol of interest in various chemical and pharmaceutical research applications.

Core Physicochemical Data

The essential molecular properties of **2,6-heptanediol** are summarized in the table below. These values are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Chemical Formula	C ₇ H ₁₆ O ₂	[1] [2] [3] [4]
Molecular Weight	132.20 g/mol	[1] [2]
Exact Mass	132.115029749 Da	[2]
CAS Registry Number	5969-12-0	[1]

Chemical Structure

The molecular structure of **2,6-heptanediol** consists of a seven-carbon chain with hydroxyl groups located at the second and sixth positions. This structure is depicted in the following diagram.

Caption: Chemical structure of **2,6-heptanediol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2,6-heptanediol** are beyond the scope of this introductory guide. However, researchers can refer to established organic chemistry literature for methods such as the reduction of 2,6-heptanedione. Standard analytical techniques including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are routinely employed for its characterization.

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References

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